

Comprehensive Disposal Protocol: Ethyl DL-Phenylalaninamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl DL-Phenylalaninamide

CAS No.: 131100-60-2

Cat. No.: B3021299

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CAS: 131100-60-2 | Molecular Formula: $C_{11}H_{16}N_2O$

Executive Summary: Immediate Action Plan

Status: Non-RCRA Listed (No P/U Code), but regulated as Chemical Waste. Primary Disposal Method: High-temperature incineration with flue gas scrubbing. Critical Prohibition: Do NOT dispose of via sanitary sewer systems or municipal trash.

As a Senior Application Scientist, I provide this guide not merely as a checklist, but as a risk-mitigation system. **Ethyl DL-Phenylalaninamide** is a key intermediate in peptide synthesis. While its acute toxicity is lower than heavy metals, its amide functionality and biological activity require strict segregation from general waste streams to prevent environmental bioaccumulation and unintended catalytic hydrolysis in wastewater systems.

Part 1: Technical Identity & Hazard Assessment

Before initiating disposal, verify the material identity. Confusion often arises between the amide (target) and the ester (Ethyl phenylalaninate). This protocol specifically addresses the amide.

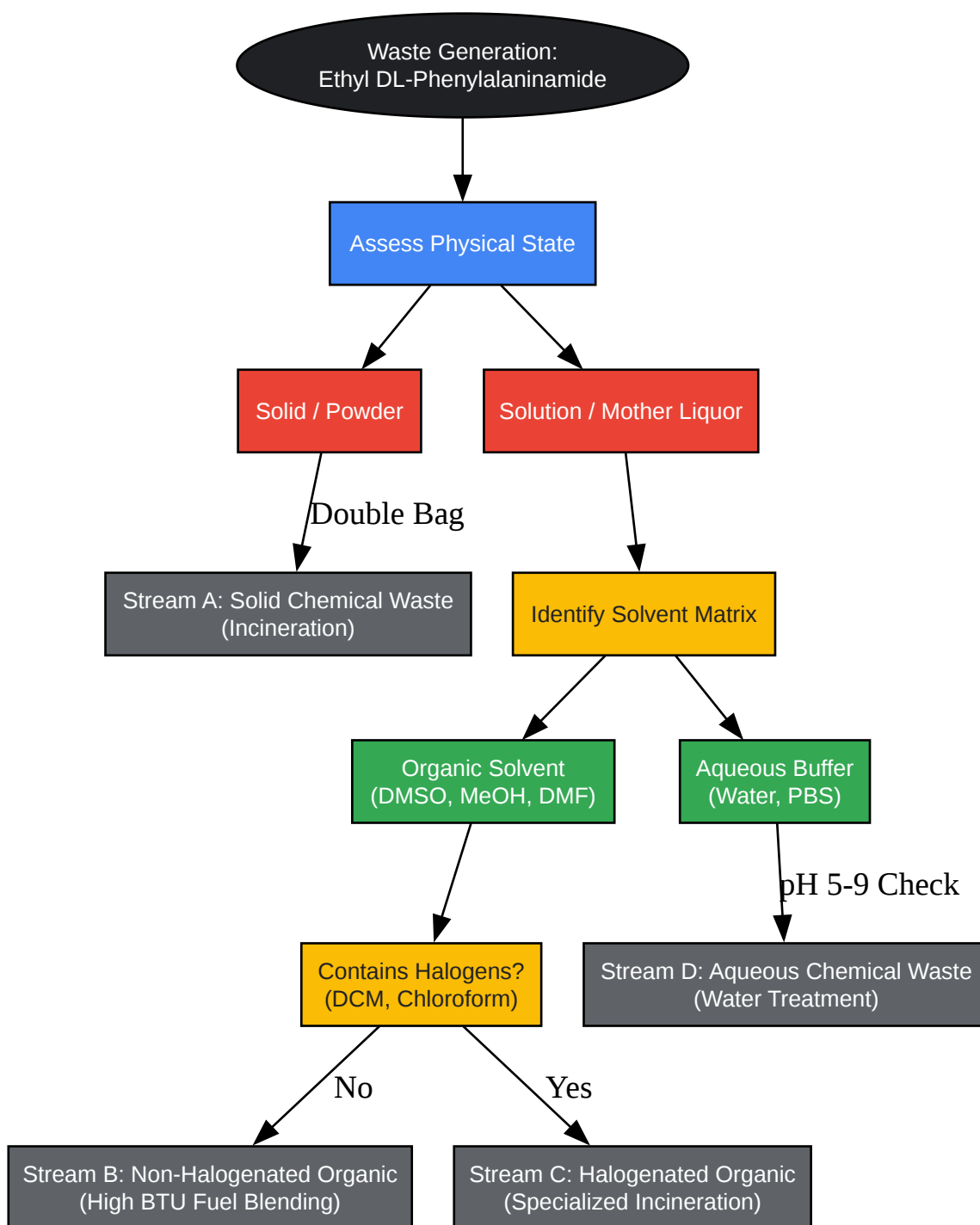
Property	Specification	Operational Implication
CAS Number	131100-60-2	Unique identifier for waste labeling.
Chemical Name	Ethyl DL-Phenylalaninamide	Distinct from Ethyl Phenylalaninate (CAS 3182-93-2).
Physical State	Solid (White powder)	Dust generation risk during transfer.
Hazard Class	Irritant (GHS Category 2)	Requires PPE (Nitrile gloves, safety glasses).
Solubility	Soluble in MeOH, DMSO; Mod. Water	Dictates liquid waste stream segregation.[1]
Stability	Hygroscopic; Amide bond stable	Resistant to rapid hydrolysis; persists in environment.

Hazard Profile (Conservative Approach):

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[3][5]

Part 2: Decision Matrix & Workflows

The following decision tree illustrates the logic for segregating this compound based on its physical state and solvent matrix.



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Figure 1: Waste segregation logic flow ensures compliance with RCRA and local EHS regulations by separating streams based on caloric value and halogen content.

Part 3: Detailed Disposal Protocols

Protocol A: Solid Waste Disposal

Applicability: Expired pure substance, contaminated weighing boats, PPE, and spill cleanup materials.[1]

- Containment:
 - Do not throw loose powder into the bin.
 - Place the material in a clear, polyethylene bag (minimum 2 mil thickness).
 - Scientific Rationale: Double-bagging prevents "dusting out"—the release of fine irritant particles when the main waste drum is compressed or moved.
- Labeling:
 - Affix a hazardous waste tag.
 - Chemical Name: "**Ethyl DL-Phenylalaninamide** (Solid)".
 - Hazards: Check "Irritant" and "Toxic".[6]
- Consolidation:
 - Place the sealed bag into the laboratory's Solid Waste Drum (typically a wide-mouth fiber or poly drum).
 - Ensure the drum lid is clamped shut immediately after addition.

Protocol B: Liquid Waste Disposal

Applicability: Reaction mixtures, mother liquors, or expired stock solutions.

- Solvent Identification (Critical Step):
 - Scenario 1: Non-Halogenated Organics (Methanol, Ethanol, DMSO).
 - Pour into the "Non-Halogenated" waste carboy (often red or white cans).

- Why? These streams are often used for fuel blending (energy recovery). Amides burn cleanly to
,
, and
(with some
).
- Scenario 2: Halogenated Organics (DCM, Chloroform).
 - Pour into the "Halogenated" waste carboy (often yellow cans).
 - Why? Halogens require specific scrubbing to prevent acid rain () formation during incineration.
- Scenario 3: Aqueous Solutions.
 - Collect in "Aqueous Chemical Waste" carboys.
 - Do NOT drain dispose. Although amino acids are biological, the amide modification renders this a synthetic chemical. Drain disposal can violate local BOD (Biological Oxygen Demand) limits and introduce nitrogen loads into waterways.
- Deactivation (Optional but Recommended):
 - If the solution contains reactive impurities (e.g., unreacted acid chlorides), quench with water/bicarbonate before adding to the waste container to prevent pressurization.

Part 4: Emergency Response (Spills)

If a spill occurs during transfer, execute the following self-validating loop:



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Figure 2: Linear response workflow for solid or liquid spills.[4][7][8]

Specific Cleanup Agent:

- For Solid Spills: Use a damp paper towel to cover the powder before sweeping. This prevents aerosolization (inhalation hazard).
- For Liquid Spills: Use vermiculite or commercial spill pads. Do not use sawdust if the solvent is an oxidizer.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 165085, Ethyl L-phenylalaninate hydrochloride. (Note: Used as closest toxicological analogue for the amide). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Classification and Labelling of Amino Acid Derivatives. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261. Retrieved from [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. carloth.com [carloth.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. solutions.covestro.com [solutions.covestro.com]
- 5. spectrumchemical.com [spectrumchemical.com]

- [6. s3-us-west-2.amazonaws.com \[s3-us-west-2.amazonaws.com\]](https://s3-us-west-2.amazonaws.com)
- [7. Solubility of the Proteinogenic \$\alpha\$ -Amino Acids in Water, Ethanol, and Ethanol–Water Mixtures - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [8. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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